

# A Technical Guide to Tadalafil-13C,d3 for Research Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tadalafil-13C,d3

Cat. No.: B15556182

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the isotopically labeled compound **Tadalafil-13C,d3**, a critical tool for researchers in pharmacology, drug metabolism, and pharmacokinetics. This document outlines its commercial availability, key technical specifications, and primary applications, with a focus on its use as an internal standard in bioanalytical assays.

## Introduction to Isotopically Labeled Tadalafil

Tadalafil is a potent and selective inhibitor of phosphodiesterase type 5 (PDE5), an enzyme responsible for the degradation of cyclic guanosine monophosphate (cGMP).<sup>[1][2][3]</sup> By inhibiting PDE5, tadalafil increases cGMP levels, leading to smooth muscle relaxation and vasodilation. This mechanism of action is the basis for its clinical use in treating erectile dysfunction and pulmonary arterial hypertension.<sup>[1][4]</sup>

In a research context, particularly in quantitative analysis, the use of stable isotope-labeled internal standards is the gold standard. **Tadalafil-13C,d3** is a labeled analog of tadalafil where two carbon atoms are replaced with the heavy isotope Carbon-13, and three hydrogen atoms are replaced with deuterium.<sup>[2][5]</sup> This labeling results in a molecule with a higher molecular weight than the parent compound but with identical chemical and physical properties.<sup>[6]</sup> Its primary application is as an internal standard for the precise quantification of tadalafil in complex biological matrices using mass spectrometry-based techniques like liquid

chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS).<sup>[1][6][7]</sup>

## Commercial Suppliers and Product Specifications

A number of reputable suppliers offer **Tadalafil-13C,d3** and its deuterated analog, Tadalafil-d3, for research purposes. The choice of supplier may depend on factors such as required purity, available pack sizes, and geographical location. The following tables summarize the key specifications from various commercial vendors.

Table 1: Commercial Suppliers of **Tadalafil-13C,d3**

| Supplier                         | Product Name      | CAS Number    | Molecular Formula   | Molecular Weight ( g/mol ) |
|----------------------------------|-------------------|---------------|---|----------------------------|
| Toronto Research Chemicals (TRC) | Tadalafil-13C2,d3 | 1261364-86-6  | C <sub>20</sub> <sup>13</sup> C <sub>2</sub> H <sub>16</sub> D <sub>3</sub> N <sub>3</sub> O <sub>4</sub> | 394.41                     |
| MedChemExpress                   | Tadalafil-13C,d3  | Not Specified | Not Specified   | Not Specified              |
| Clinivex                         | Tadalafil-13C2,d3 | Not Specified | Not Specified   | Not Specified              |
| Isotope Science / Alfa Chemistry | Tadalafil-13C2,d3 | Not Specified | Not Specified   | Not Specified              |
| CymitQuimica                     | Tadalafil-13C2,d3 | Not Specified | C <sub>20</sub> <sup>13</sup> C <sub>2</sub> H <sub>16</sub> D <sub>3</sub> N <sub>3</sub> O <sub>4</sub> | 394.41                     |
| Pharmaffiliates                  | Tadalafil 13CD3   | 1261364-86-6  | Not Specified   | Not Specified              |

Table 2: Commercial Suppliers of Tadalafil-d3

| Supplier                 | Product Name        | CAS Number    | Molecular Formula         | Molecular Weight (g/mol) | Isotopic Purity   |
|--------------------------|---------------------|---------------|---------------------------|--------------------------|---|
| Santa Cruz Biotechnology | Tadalafil-methyl-d3 | Not Specified | $C_{22}H_{16}D_3N_3O_4$   | 392.42                   | Not Specified   |
| Cayman Chemical          | Tadalafil-d3        | 960226-55-5   | $C_{22}H_{16}D_3N_3O_4$   | 392.4                    | ≥99% deuterated forms (d <sub>1</sub> -d <sub>3</sub> ) |
| LGC Standards            | Tadalafil-d3        | 960226-55-5   | $C_{22}^2H_3H_{16}N_3O_4$ | 392.42                   | >95% (HPLC)   |
| BOC Sciences             | Tadalafil-[d3]      | 960226-55-5   | Not Specified             | Not Specified            | Not Specified   |
| Bertin Bioreagent        | Tadalafil-d3        | 960226-55-5   | Not Specified             | Not Specified            | Not Specified   |

## Experimental Protocols

The most common application of **Tadalafil-13C,d3** is as an internal standard (IS) for the quantification of tadalafil in biological samples. The following is a generalized protocol for the analysis of tadalafil in human plasma using LC-MS/MS.

Objective: To determine the concentration of tadalafil in human plasma samples using a validated LC-MS/MS method with **Tadalafil-13C,d3** as an internal standard.

Materials:

- Human plasma samples
- Tadalafil analytical standard
- **Tadalafil-13C,d3** (Internal Standard)
- Acetonitrile (ACN), HPLC grade

- Formic acid, LC-MS grade
- Water, LC-MS grade
- Solid Phase Extraction (SPE) cartridges

#### Methodology:

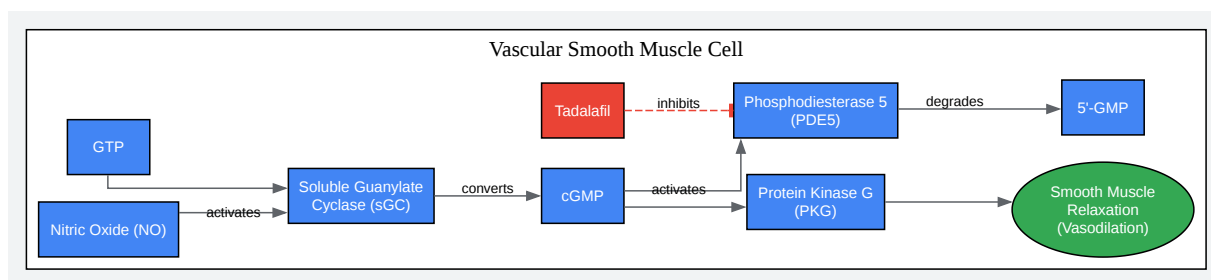
- Preparation of Standard and QC Samples:
  - Prepare stock solutions of tadalafil and **Tadalafil-13C,d3** in a suitable solvent (e.g., methanol or DMSO).
  - Prepare calibration standards by spiking blank human plasma with known concentrations of tadalafil.
  - Prepare quality control (QC) samples at low, medium, and high concentrations in blank human plasma.
- Sample Preparation (Protein Precipitation & SPE):
  - To 100  $\mu$ L of plasma sample (calibrator, QC, or unknown), add 20  $\mu$ L of the **Tadalafil-13C,d3** internal standard working solution.
  - Add 300  $\mu$ L of acetonitrile to precipitate plasma proteins.
  - Vortex the samples for 1 minute and centrifuge at 10,000 rpm for 10 minutes.
  - The supernatant can be directly injected or further purified using Solid Phase Extraction (SPE) for higher sensitivity and removal of matrix effects.
- LC-MS/MS Analysis:
  - Liquid Chromatography (LC):
    - Use a C18 reverse-phase column.

- Employ a gradient elution with a mobile phase consisting of (A) water with 0.1% formic acid and (B) acetonitrile with 0.1% formic acid.
- The gradient program should be optimized to achieve good separation of tadalafil from potential interferences.
- Mass Spectrometry (MS/MS):
  - Use a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source in positive ion mode.
  - Monitor the specific mass-to-charge ratio ( $m/z$ ) transitions for tadalafil and **Tadalafil-13C,d3** using Multiple Reaction Monitoring (MRM).
    - Tadalafil: e.g., Q1: 390.4 → Q3: 268.2
    - **Tadalafil-13C,d3**: e.g., Q1: 395.4 → Q3: 271.2 (Note: exact masses may vary slightly based on labeling pattern)
- Data Analysis:
  - Integrate the peak areas for both tadalafil and **Tadalafil-13C,d3**.
  - Calculate the peak area ratio of tadalafil to the internal standard.
  - Construct a calibration curve by plotting the peak area ratio against the known concentrations of the calibration standards.
  - Determine the concentration of tadalafil in the unknown samples by interpolating their peak area ratios from the calibration curve.

## Visualizations

### Signaling Pathway of Tadalafil

The following diagram illustrates the mechanism of action of Tadalafil in the cGMP signaling pathway.

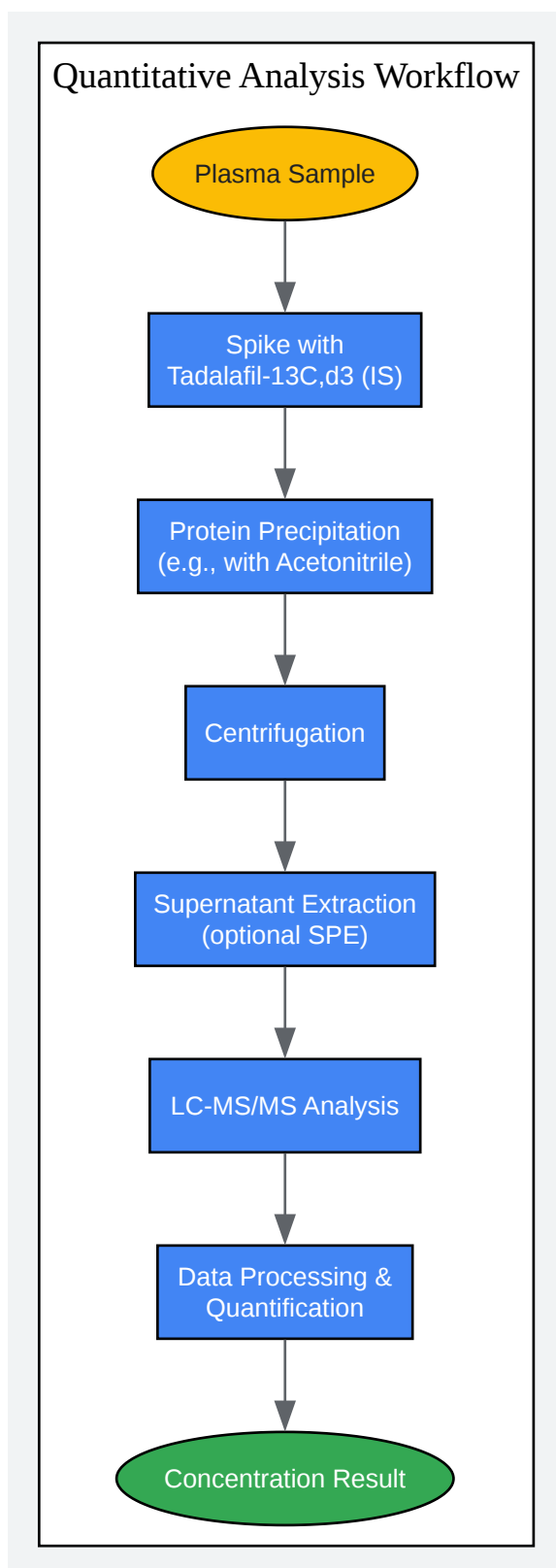


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Caption: Mechanism of action of Tadalafil via PDE5 inhibition.

## Experimental Workflow for Bioanalysis

This diagram outlines the typical workflow for quantifying tadalafil in plasma using an internal standard.



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Caption: Bioanalytical workflow for Tadalafil quantification.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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